

In-depth Technical Guide: 6-Methylisobenzofuran-1(3H)-one (CAS 72985-23-0)

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Compound of Interest

Compound Name: **6-Methylisobenzofuran-1(3H)-one**

Cat. No.: **B1348246**

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Abstract

6-Methylisobenzofuran-1(3H)-one, with the CAS number 72985-23-0, is a member of the isobenzofuran-1(3H)-one (also known as phthalide) class of compounds. This structural motif is a common feature in a variety of natural and synthetic molecules that exhibit a broad spectrum of biological activities. While specific research on **6-Methylisobenzofuran-1(3H)-one** is limited, the broader family of isobenzofuranones has garnered significant attention in medicinal chemistry. This guide provides a comprehensive overview of the known information regarding this compound, its synthesis, and the biological activities associated with its structural class, offering valuable insights for researchers in drug discovery and development.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **6-Methylisobenzofuran-1(3H)-one** is presented in Table 1.

Property	Value
CAS Number	72985-23-0
Molecular Formula	C ₉ H ₈ O ₂
Molecular Weight	148.16 g/mol
IUPAC Name	6-methyl-2-benzofuran-1(3H)-one
Synonyms	6-Methylphthalide
Physical Appearance	Not specified in available literature
Solubility	Not specified in available literature
Melting Point	Not specified in available literature
Boiling Point	Not specified in available literature

Synthesis and Characterization

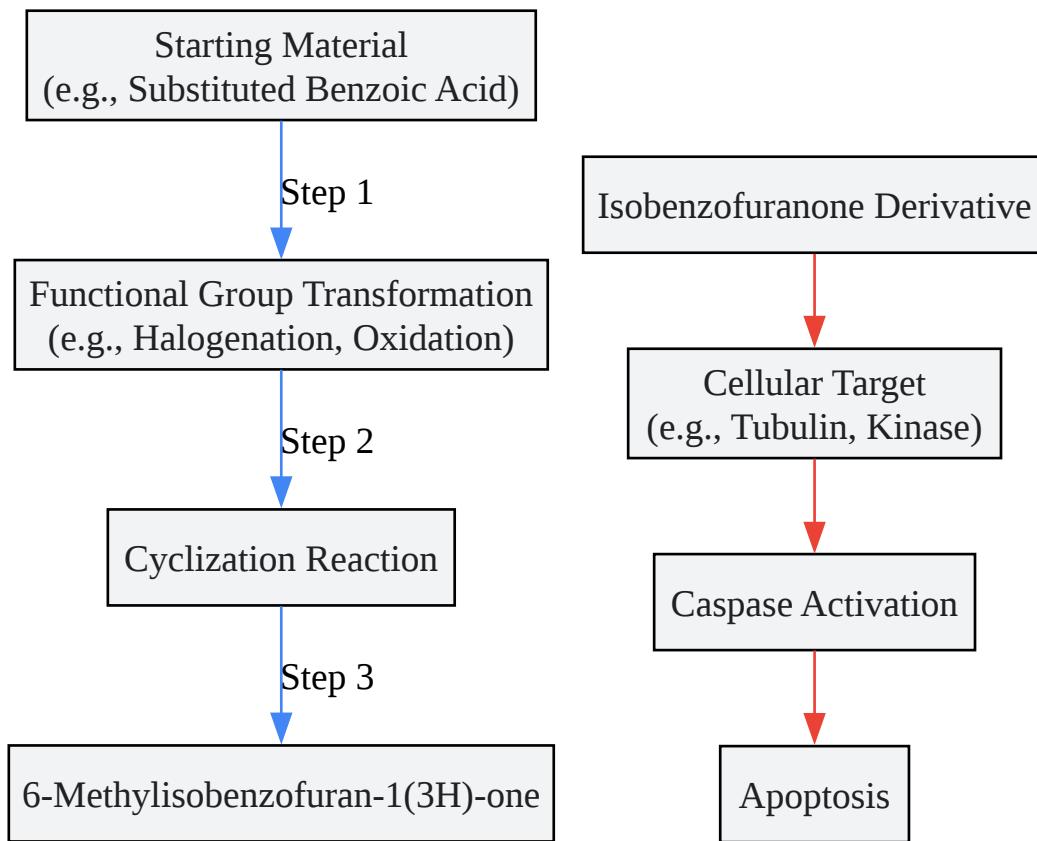
While a specific, detailed experimental protocol for the synthesis of **6-Methylisobenzofuran-1(3H)-one** is not readily available in the reviewed literature, general synthetic strategies for the isobenzofuran-1(3H)-one core are well-established. These methods can likely be adapted for the preparation of the 6-methyl derivative.

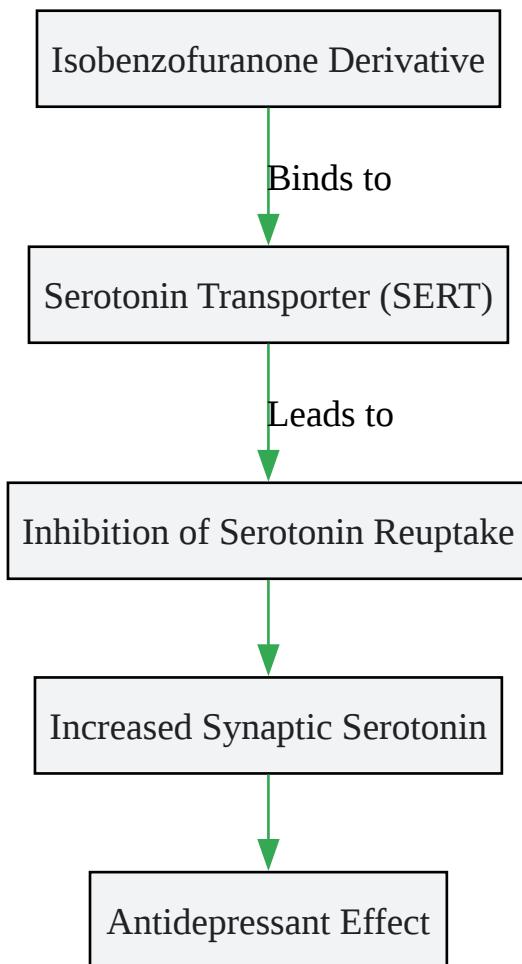
General Synthetic Approaches

Several synthetic routes are commonly employed for the construction of the isobenzofuran-1(3H)-one scaffold. A prevalent method involves the reduction of the corresponding phthalic anhydride or phthalimide derivative. Another approach utilizes the cyclization of 2-halobenzoic acids or their esters.

One documented synthesis for a related compound, 6-methoxyisobenzofuran-1(3H)-one, involved a palladium-catalyzed reaction.^[1] This suggests that similar cross-coupling strategies could be a viable route for the synthesis of **6-Methylisobenzofuran-1(3H)-one**.

A general synthetic workflow for isobenzofuranone synthesis is depicted below.



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References

- 1. 6-Methoxyisobenzofuran-1(3H)-one - PMC [pmc.ncbi.nlm.nih.gov]
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